

Wee1-IN-7: Application Notes and Protocols for In Vitro Experiments

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Compound of Interest

Compound Name: Wee1-IN-7

Cat. No.: B15579337

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Abstract

Wee1-IN-7 is a potent and selective inhibitor of the Wee1 kinase, a critical regulator of the G2/M cell cycle checkpoint. By inhibiting Wee1, **Wee1-IN-7** prevents the inhibitory phosphorylation of cyclin-dependent kinase 1 (CDK1), forcing cells with DNA damage to prematurely enter mitosis, leading to mitotic catastrophe and apoptosis. This document provides detailed application notes and protocols for the in vitro use of **Wee1-IN-7**, including dosage recommendations, experimental procedures for assessing its biological effects, and an overview of the relevant signaling pathway.

Data Summary

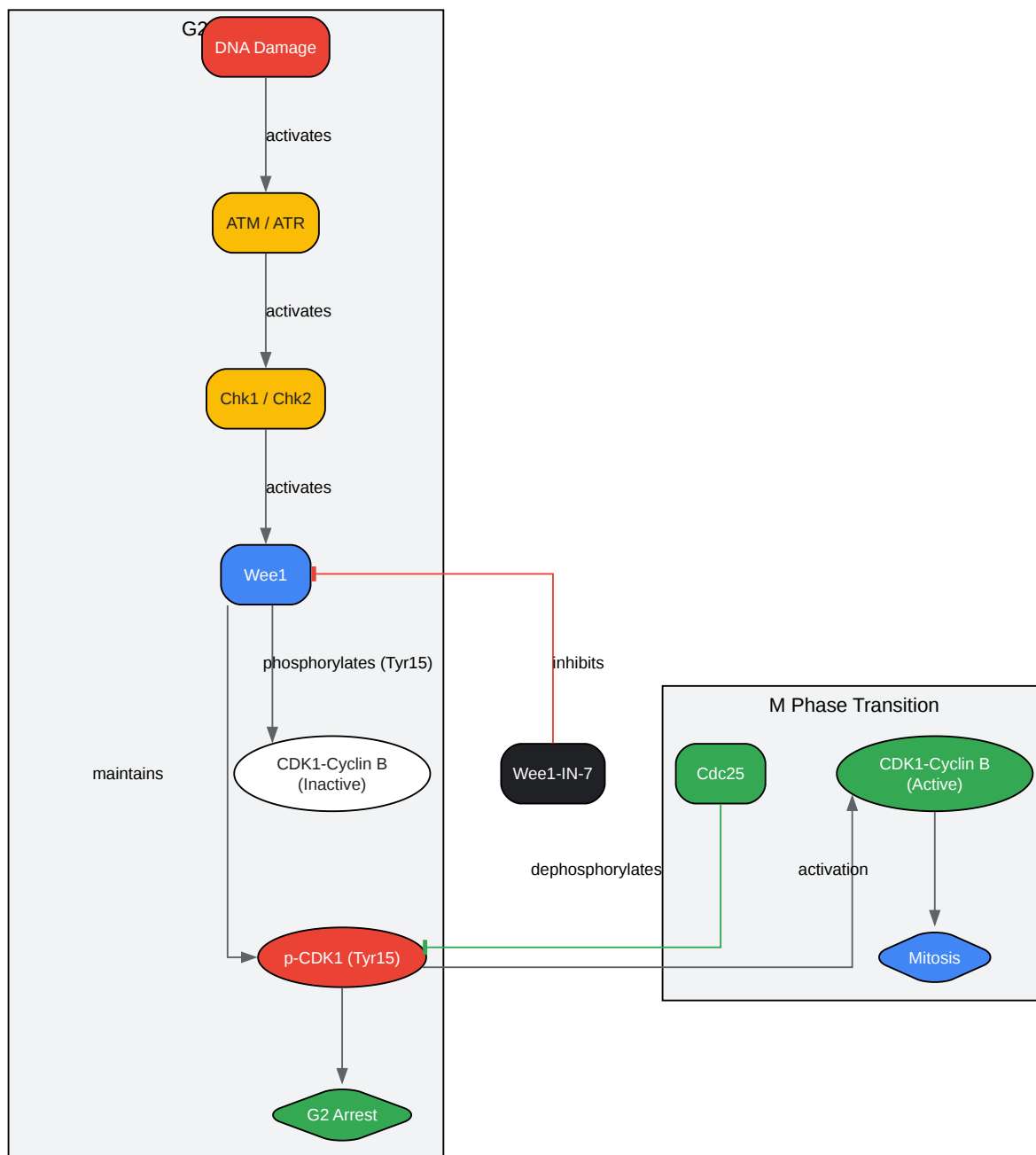
The following tables summarize the in vitro potency of **Wee1-IN-7** across various assays.

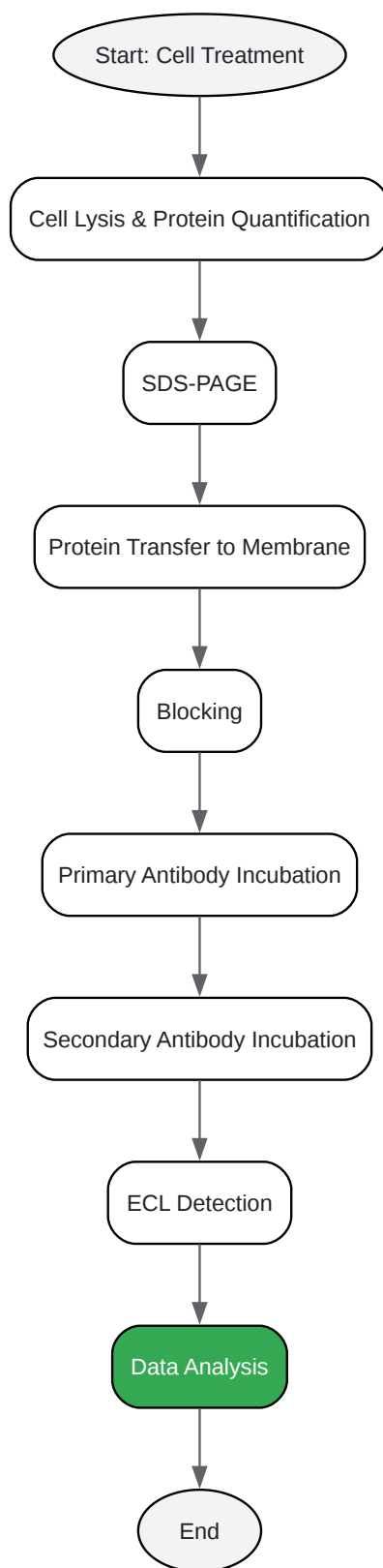
Assay Type	Parameter	Value	Reference
Biochemical Assay	IC50 (Wee1 Kinase)	2.1 nM	[1]
Cell Viability Assay	IC50 (A427 cells)	84 nM	[1]
Cell Viability Assay	IC50 (Lovo cells)	82 nM	[1]

Cell-Based Assay	Cell Line	Concentration Range	Observed Effect	Reference
Apoptosis Induction	A427, Lovo	50 - 400 nM	Dose-dependent increase in early and late apoptotic cells.	[1]
Cell Cycle Arrest	A427, Lovo	50 - 400 nM	Dose-dependent arrest in the S phase of the cell cycle.	[1]

Signaling Pathway

The Wee1 kinase is a central node in the G2/M cell cycle checkpoint signaling pathway. Under normal conditions or in response to DNA damage, Wee1 phosphorylates CDK1 at Tyrosine 15, holding the cell in the G2 phase to allow for DNA repair. Inhibition of Wee1 by **Wee1-IN-7** removes this inhibitory brake, leading to the activation of the CDK1/Cyclin B complex and premature entry into mitosis.





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References

- 1. Measurement of Wee kinase activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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